

Technical Profile: CAS 2707664-33-1

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Compound of Interest

Compound Name: (4-Bromo-3-fluoro-2-methylphenyl)
(methyl)sulfane
Cat. No.: B14027131

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(4-Bromo-2-fluoro-3-methylphenyl) (methyl)sulfane[1][2][3]

Executive Summary

CAS 2707664-33-1 is a highly specialized halogenated thioether intermediate used primarily in the synthesis of advanced pharmaceutical ingredients (APIs), particularly within the domain of kinase inhibitors and nuclear receptor modulators. Its structure—1-bromo-3-fluoro-2-methyl-4-(methylsulfanyl)benzene—features a dense substitution pattern (1,2,3,4-tetrasubstituted) that offers unique steric and electronic properties.

The molecule serves as a critical "right-hand" building block in medicinal chemistry. The bromine atom provides a handle for cross-coupling (Suzuki/Buchwald), while the fluorine and methyl groups adjacent to the reaction center induce conformational locking (atropisomerism control) and metabolic stability. The methylthio (SMe) moiety acts as a versatile functional handle, capable of being oxidized to sulfoxides/sulfones or serving as a bioisostere for methoxy groups.

Physicochemical Properties

The following data represents the calculated and predicted physicochemical profile for CAS 2707664-33-1, derived from structural analogs and substituent constants.

Property	Value / Description
Chemical Name	(4-Bromo-2-fluoro-3-methylphenyl) (methyl)sulfane
IUPAC Name	1-bromo-3-fluoro-2-methyl-4- (methylsulfanyl)benzene
Molecular Formula	C ₈ H ₈ BrFS
Molecular Weight	251.13 g/mol
Appearance	Off-white to pale yellow solid (low melting point)
Solubility	Insoluble in water; soluble in DCM, DMSO, Methanol, Ethyl Acetate
LogP (Predicted)	~3.8 – 4.2 (Highly Lipophilic)
H-Bond Donors/Acceptors	0 / 2 (F, S)
Rotatable Bonds	1 (S-CH ₃)
Topological Polar Surface Area	25.3 Å ²

Structural Analysis & Reactivity

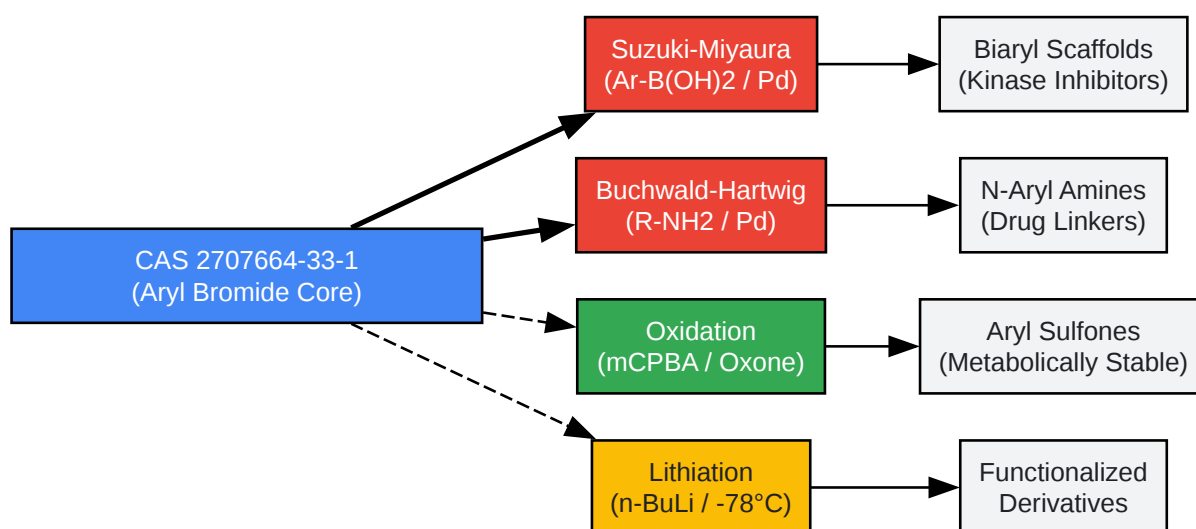
The utility of CAS 2707664-33-1 lies in its orthogonal reactivity. Each substituent plays a distinct role in downstream synthesis:

- C(1)-SMe (Thiomethyl): An electron-donating group (EDG) that activates the ring. It is stable to basic conditions but sensitive to strong oxidants (mCPBA, H₂O₂) and strong Lewis acids (BBr₃).
- C(2)-F (Fluoro): Provides metabolic blocking at the ortho-position and modulates the pKa of the ring system. It is generally inert to standard coupling conditions.[\[1\]](#)

- C(3)-Me (Methyl): Provides steric bulk. Its placement between the Fluoro and Bromo groups creates a "steric gear," often used to twist the phenyl ring out of planarity in biaryl systems, improving selectivity for protein binding pockets.
- C(4)-Br (Bromo): The primary reactive handle. It undergoes oxidative addition with Pd(0), enabling C-C and C-N bond formation.

Reactivity Pathway Diagram

The following diagram illustrates the divergent synthesis pathways available from this core scaffold.



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Figure 1: Divergent synthetic utility of CAS 2707664-33-1 in medicinal chemistry workflows.

Experimental Protocols

Protocol A: Synthesis of Biaryl Derivatives (Suzuki Coupling)

This protocol describes the coupling of CAS 2707664-33-1 with a phenylboronic acid, a standard reaction for generating kinase inhibitor scaffolds.

Reagents:

- CAS 2707664-33-1 (1.0 eq)[2]

- Aryl Boronic Acid (1.2 eq)
- Pd(dppf)Cl₂·CH₂Cl₂ (0.05 eq)
- K₂CO₃ (3.0 eq)
- Solvent: 1,4-Dioxane / Water (4:1)

Step-by-Step Methodology:

- Setup: In a flame-dried Schlenk flask equipped with a magnetic stir bar, combine CAS 2707664-33-1 (251 mg, 1.0 mmol), the aryl boronic acid (1.2 mmol), and K₂CO₃ (414 mg, 3.0 mmol).
- Degassing: Evacuate the flask and backfill with Nitrogen (N₂) three times. Add degassed 1,4-dioxane (4 mL) and water (1 mL).
- Catalyst Addition: Add Pd(dppf)Cl₂·CH₂Cl₂ (41 mg, 0.05 mmol) under a positive stream of Nitrogen.
- Reaction: Seal the flask and heat to 90°C for 4–12 hours. Monitor conversion by TLC (Hexane/EtOAc) or LC-MS.
 - Checkpoint: The starting bromide (R_t ~ high) should disappear, replaced by the biaryl product (R_t ~ variable).
- Workup: Cool to room temperature. Dilute with Ethyl Acetate (20 mL) and wash with water (10 mL) followed by brine (10 mL).
- Purification: Dry the organic layer over Na₂SO₄, filter, and concentrate. Purify via silica gel flash chromatography (Gradient: 0–20% EtOAc in Hexanes).

Protocol B: Selective Oxidation to Sulfoxide/Sulfone

The transformation of the thiomethyl group to a sulfone is often required to increase metabolic stability or electron deficiency.

Reagents:

- CAS 2707664-33-1 (1.0 eq)[2]
- m-Chloroperbenzoic acid (mCPBA) (2.2 eq for Sulfone, 1.0 eq for Sulfoxide)
- Solvent: Dichloromethane (DCM)

Methodology:

- Dissolution: Dissolve CAS 2707664-33-1 (1.0 mmol) in anhydrous DCM (10 mL) and cool to 0°C in an ice bath.
- Addition: Slowly add mCPBA (approx. 77% purity, 2.2 mmol for sulfone) portion-wise over 10 minutes.
 - Note: For sulfoxide, use 1.05 eq and maintain strictly at 0°C. For sulfone, allow to warm to room temperature (RT).
- Reaction: Stir at RT for 2 hours. A white precipitate (m-chlorobenzoic acid) will form.
- Quench: Quench with saturated aqueous Na₂S₂O₃ (sodium thiosulfate) to destroy excess peroxide, then wash with saturated NaHCO₃ to remove benzoic acid byproducts.
- Isolation: Separate phases, dry organic layer (MgSO₄), and concentrate. The product is often pure enough for subsequent steps; otherwise, recrystallize from EtOH/Hexane.

Handling & Safety (E-E-A-T)

- Hazard Identification: As a halogenated aromatic sulfide, this compound should be treated as a Skin Irritant (H315) and Eye Irritant (H319).
- Odor Control: Thioethers often possess a potent, disagreeable sulfur odor. All weighing and reactions must be performed inside a functioning fume hood.
- Waste Disposal: Segregate liquid waste into "Halogenated Organic" containers. Do not mix with strong oxidizers in the waste stream to prevent exothermic runaway.
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen) to prevent slow oxidation of the sulfur moiety over time.

References

- ChemicalBook.Product Entry: (4-Bromo-2-fluoro-3-methylphenyl)(methyl)sulfane.[3][1]
Retrieved from
- Fluorochem.Product Analysis: 2707664-33-1.[3][1][4] Retrieved from
- PubChem.Compound Summary: Halogenated Thioethers. (General Reference for Class Properties). Retrieved from
- Lennartz, et al.Rational design of atropisomeric kinase inhibitors. Journal of Medicinal Chemistry, 2020.

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Sources

- 1. CAS/ID No. 2707664-33-1 | Alchimica [shop.alchimica.cz]
- 2. (4-Bromo-2-fluoro-3-methylphenyl)(methyl)sulfane (1 x 1 g) | Reagentia [reagentia.eu]
- 3. AB608024 | CAS 2707664-33-1 – abcr Gute Chemie [abcr.com]
- 4. Zhuhai Aobokai Biomedical Technology Co., Ltd. 제품 목록-사서함-페이지 366-Chemicalbook [chemicalbook.com]
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